

1-Ethylpiperazine molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethylpiperazine

Cat. No.: B041427

[Get Quote](#)

1-Ethylpiperazine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of **1-Ethylpiperazine**, a key building block in synthetic chemistry. This document outlines its fundamental molecular properties and illustrates its structure, serving as a foundational resource for professionals in research and development.

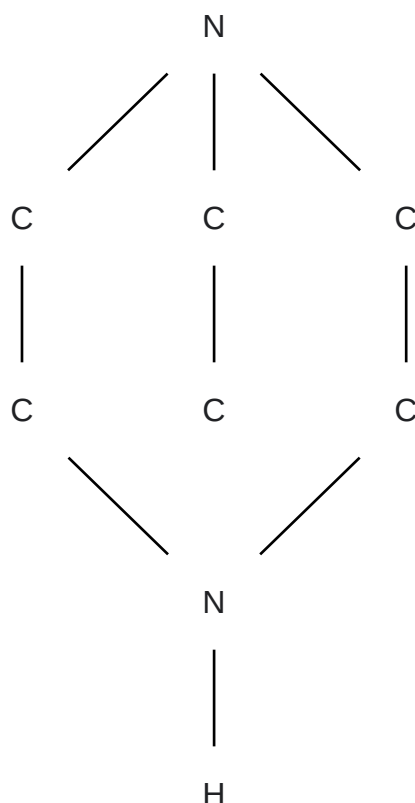
Core Molecular Data

The fundamental quantitative properties of **1-Ethylpiperazine** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C6H14N2	[1][2][3][4]
Molecular Weight	114.19 g/mol	[1][2][3][5]
IUPAC Name	1-ethylpiperazine	[2]
CAS Number	5308-25-8	[1][2][4][6]

Chemical Structure

1-Ethylpiperazine is a cyclic organic compound, specifically a derivative of piperazine.[1] Its structure consists of a six-membered ring containing two nitrogen atoms at opposite positions, with an ethyl group attached to one of the nitrogen atoms.[1]



[Click to download full resolution via product page](#)

Caption: Chemical structure of **1-Ethylpiperazine**.

Applications in Synthesis

1-Ethylpiperazine is a versatile intermediate in various chemical syntheses.[1] It is notably used in the preparation of active pharmaceutical ingredients (APIs).[7][8] Specifically, it serves as a precursor in the synthesis of compounds used in veterinary medicine, such as ciprofloxacin ethyl.[3] Its utility also extends to the creation of dyes and as a component in the synthesis of more complex molecules like 2-(5-((4-ethylpiperazin-1-yl)sulfonyl)-2-methoxyphenyl)-1H-benzo[d]imidazole hydrochloride.[3]

Experimental Protocols and Signaling Pathways

As a fundamental chemical building block, **1-Ethylpiperazine** itself is not typically associated with specific biological signaling pathways. Its role is primarily as a reactant in the synthesis of larger, often biologically active, molecules.

Detailed experimental protocols for the synthesis or use of **1-Ethylpiperazine** are specific to the desired final product and are generally proprietary or published within the context of the synthesis of a particular compound. Standard laboratory procedures for handling amines, considering safety precautions for a flammable, corrosive, and irritant liquid, should be followed.^{[2][4]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 5308-25-8: 1-Ethylpiperazine | CymitQuimica [cymitquimica.com]
- 2. 1-Ethylpiperazine | C₆H₁₄N₂ | CID 79196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Ethylpiperazine | 5308-25-8 [chemicalbook.com]
- 4. 1-Ethylpiperazine - Shandong Biotech [shandongbiotech.com]
- 5. 1-乙基哌嗪 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. N-Ethylpiperazine [webbook.nist.gov]
- 7. guidechem.com [guidechem.com]
- 8. 1-Ethylpiperazine Dealer and Distributor | 1-Ethylpiperazine Supplier | 1-Ethylpiperazine Stockist | 1-Ethylpiperazine Importers [multichemindia.com]
- To cite this document: BenchChem. [1-Ethylpiperazine molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041427#1-ethylpiperazine-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com